

Spectroscopic and Synthetic Profile of 7-Chloro-2-mercaptobenzoxazole: A Technical Guide

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Compound of Interest

Compound Name: 7-Chloro-2-mercaptobenzoxazole

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This technical guide provides an in-depth overview of the spectroscopic properties and synthetic pathway of **7-Chloro-2-mercaptobenzoxazole**, a heterocyclic compound of interest to researchers in medicinal chemistry and drug development. This document details its infrared (IR), nuclear magnetic resonance (NMR), and mass spectrometry (MS) data, along with a detailed experimental protocol for its synthesis.

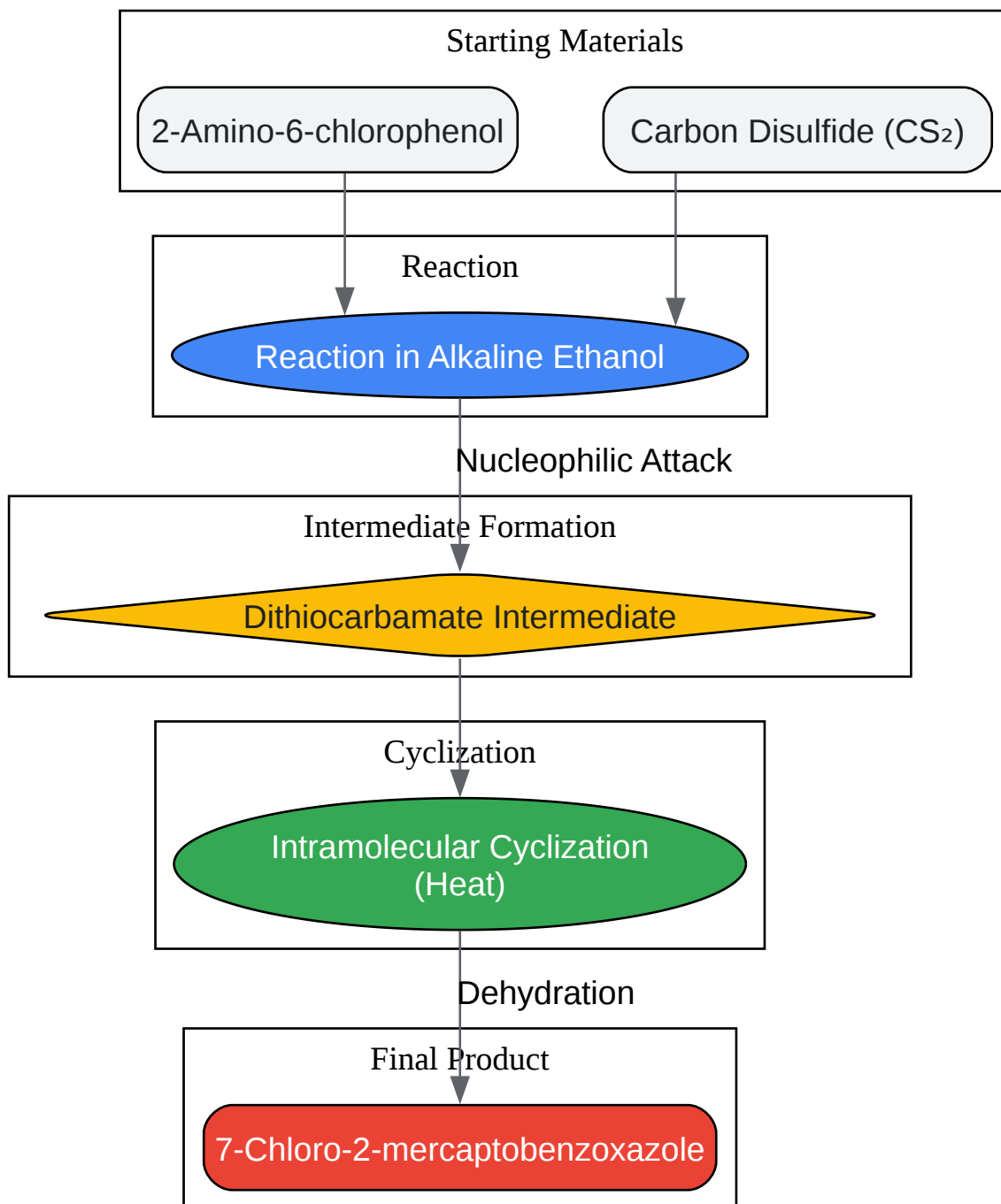
Physicochemical Properties

Property	Value
Chemical Formula	C ₇ H ₄ ClNOS
Molecular Weight	185.63 g/mol [1][2]
IUPAC Name	7-chloro-3H-1,3-benzoxazole-2-thione[1]
CAS Number	51793-93-2[1][2]
Appearance	Light yellow to brown solid
Melting Point	252-256 °C[3]

Synthesis of 7-Chloro-2-mercaptobenzoxazole

The synthesis of **7-Chloro-2-mercaptobenzoxazole** is typically achieved through the cyclization of 2-amino-6-chlorophenol with carbon disulfide.[3] The reaction proceeds via a

dithiocarbamate intermediate, which then undergoes intramolecular cyclization with the elimination of water to form the benzoxazole ring system.



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References

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